

Solubility Profile of 2-Methyl-4-(trifluoromethyl)-1H-imidazole: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethyl)-1H-imidazole

Cat. No.: B1269116

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **2-Methyl-4-(trifluoromethyl)-1H-imidazole**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on a qualitative assessment based on the solubility of structurally related compounds. Furthermore, a detailed, generalized experimental protocol for determining the solubility of a solid compound in various solvents is provided to enable researchers to generate precise data.

Introduction to 2-Methyl-4-(trifluoromethyl)-1H-imidazole

2-Methyl-4-(trifluoromethyl)-1H-imidazole is a heterocyclic organic compound featuring an imidazole ring substituted with a methyl group at the 2-position and a trifluoromethyl group at the 4-position. The imidazole scaffold is a common motif in many biologically active molecules and pharmaceuticals. The presence of the electron-withdrawing trifluoromethyl group can significantly influence the compound's physicochemical properties, including its solubility, lipophilicity, and metabolic stability. Understanding the solubility of this compound is crucial for its application in drug discovery and development, as solubility directly impacts bioavailability and formulation.

Qualitative Solubility Assessment

While specific quantitative solubility data for **2-Methyl-4-(trifluoromethyl)-1H-imidazole** is not readily available, a qualitative assessment can be made by examining the solubility of its parent and related structures.

- **Imidazole:** The parent compound, 1H-imidazole, is a white or colorless solid that is highly soluble in water and polar organic solvents. It is very soluble in ethanol, and soluble in diethyl ether, acetone, and pyridine, but only slightly soluble in benzene. The high solubility in polar solvents is attributed to the ability of the imidazole ring to form hydrogen bonds.
- **2-Methylimidazole:** The addition of a methyl group at the 2-position, as in 2-methyl-1H-imidazole, results in a compound that is also a white or colorless solid and is highly soluble in water and polar organic solvents.
- **Effect of the Trifluoromethyl Group:** The trifluoromethyl (-CF₃) group
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